

3,5-Difluorobenzophenone molecular weight and formula

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Compound of Interest

Compound Name: 3,5-Difluorobenzophenone

Cat. No.: B068835

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Technical Data Sheet: 3,5-Difluorobenzophenone

For Researchers, Scientists, and Drug Development Professionals

This document provides core technical data on **3,5-Difluorobenzophenone**, a fluorinated aromatic ketone of interest in various research and development applications.

Chemical Identity and Properties

3,5-Difluorobenzophenone is a chemical compound with the CAS number 179113-89-4.[\[1\]](#) Its fundamental properties are summarized in the table below.

Identifier	Value	Source
Molecular Formula	C13H8F2O	[1]
Molecular Weight	218.2 g/mol	[1]

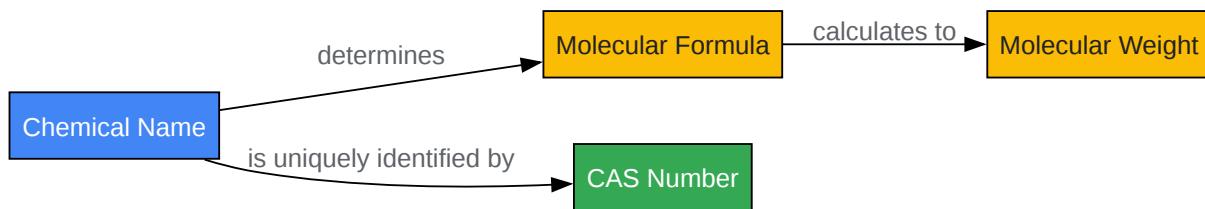
Note: While other isomers such as 3,3'-Difluorobenzophenone and 4,4'-Difluorobenzophenone share the same molecular formula and a very similar molecular weight, it is crucial to distinguish them by their unique CAS numbers and structural formulas for accurate experimental design and data interpretation.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

Experimental Protocols

Detailed experimental protocols for the synthesis, purification, and analysis of **3,5-Difluorobenzophenone** are typically proprietary to the manufacturing entity. For specific applications, researchers should refer to relevant scientific literature or develop in-house methodologies based on standard organic chemistry techniques.

Logical Relationships

The following diagram illustrates the basic logical relationship for identifying the specific chemical entity.



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Caption: Logical workflow for chemical identification.

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